

safety and handling guidelines for Irbesartan-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Irbesartan-d4

Cat. No.: B602480

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of Irbesartan-d4

This guide provides comprehensive safety and handling information for **Irbesartan-d4**, a deuterated analog of Irbesartan. It is intended for researchers, scientists, and drug development professionals who may handle this compound in a laboratory setting. The information compiled is based on available safety data sheets and scientific literature.

Compound Identification and Properties

Irbesartan-d4 is the deuterium-labeled version of Irbesartan, an angiotensin II type 1 (AT1) receptor antagonist. It is primarily used as an internal standard for the quantification of Irbesartan in biological samples by mass spectrometry.

Table 1: Chemical and Physical Properties of **Irbesartan-d4**

Property	Value	Reference
CAS Number	1216883-23-6	[1][2]
Molecular Formula	C ₂₅ H ₂₄ D ₄ N ₆ O	[2]
Molecular Weight	432.55 g/mol	[2]
Appearance	Solid	[3]
Melting Point	180-182 °C	[3]
Solubility	DMSO: 100 mg/mL (ultrasonic and warming may be needed)	
DMF: ≥ 20 mg/mL		
Ethanol: ≥ 0.5 mg/mL		
Water: Insoluble	[3]	

Hazard Identification and Toxicology

Irbesartan-d4 is classified as a hazardous substance. The primary hazards are related to skin, eye, and respiratory irritation[1]. While specific toxicological data for the deuterated form is limited, the data for the parent compound, Irbesartan, serves as a crucial reference.

Table 2: Hazard Identification for **Irbesartan-d4**

Hazard Statement	GHS Classification	Precautionary Statement	Reference
H315: Causes skin irritation	Skin Irritation (Category 2)	P264, P280, P302+P352, P332+P317	[1][4]
H319: Causes serious eye irritation	Eye Irritation (Category 2A)	P280	[1]
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3)	P261, P271	[1][4]

Toxicological Data (for Irbesartan)

- Acute Oral Toxicity (LD50): > 2,000 mg/kg in rats[5][6].
- Carcinogenicity: Not listed as a carcinogen by IARC, NTP, or OSHA[1][5].
- Mutagenicity: Not found to be mutagenic in a battery of in vitro tests[5].
- Reproductive Toxicity: May cause fetal harm. It is advised to avoid use during pregnancy[5][7][8].

Experimental Protocols: Safe Handling and Storage

Adherence to proper laboratory protocols is essential when working with **Irbesartan-d4** to minimize exposure and ensure stability.

Personal Protective Equipment (PPE)

A comprehensive assessment of risk should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or glasses[3][9].
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) inspected before use[9].
- Body Protection: A laboratory coat or appropriate protective clothing[3][9].
- Respiratory Protection: If handling as a powder or if dust formation is likely, use a suitable respirator in a well-ventilated area or a chemical fume hood[9].

Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood[9].
- Avoid the formation of dust and aerosols[4][9].
- Avoid contact with skin, eyes, and clothing[3][9].
- Do not breathe dust, fumes, gas, mist, vapors, or spray[1].

- Wash hands thoroughly after handling[4][5].
- Take precautionary measures against static discharge[1].

Storage Conditions

Proper storage is critical to maintain the integrity and stability of **Irbesartan-d4**.

Table 3: Recommended Storage Conditions

Condition	Temperature	Duration	Reference
Long-term Storage (as solid)	2-8 °C	As per manufacturer's recommendation	[10]
Stock Solution	-20 °C	Up to 1 month	[11]
Stock Solution	-80 °C	Up to 6 months	[11]

- Store in a cool, dry, and well-ventilated place[3][4].
- Keep the container tightly closed[3][4].
- Avoid repeated freeze-thaw cycles of stock solutions.
- Protect from heat and sources of ignition[5][9].

Emergency Procedures

In the event of exposure or spillage, follow these first-aid and containment measures.

Table 4: First-Aid Measures

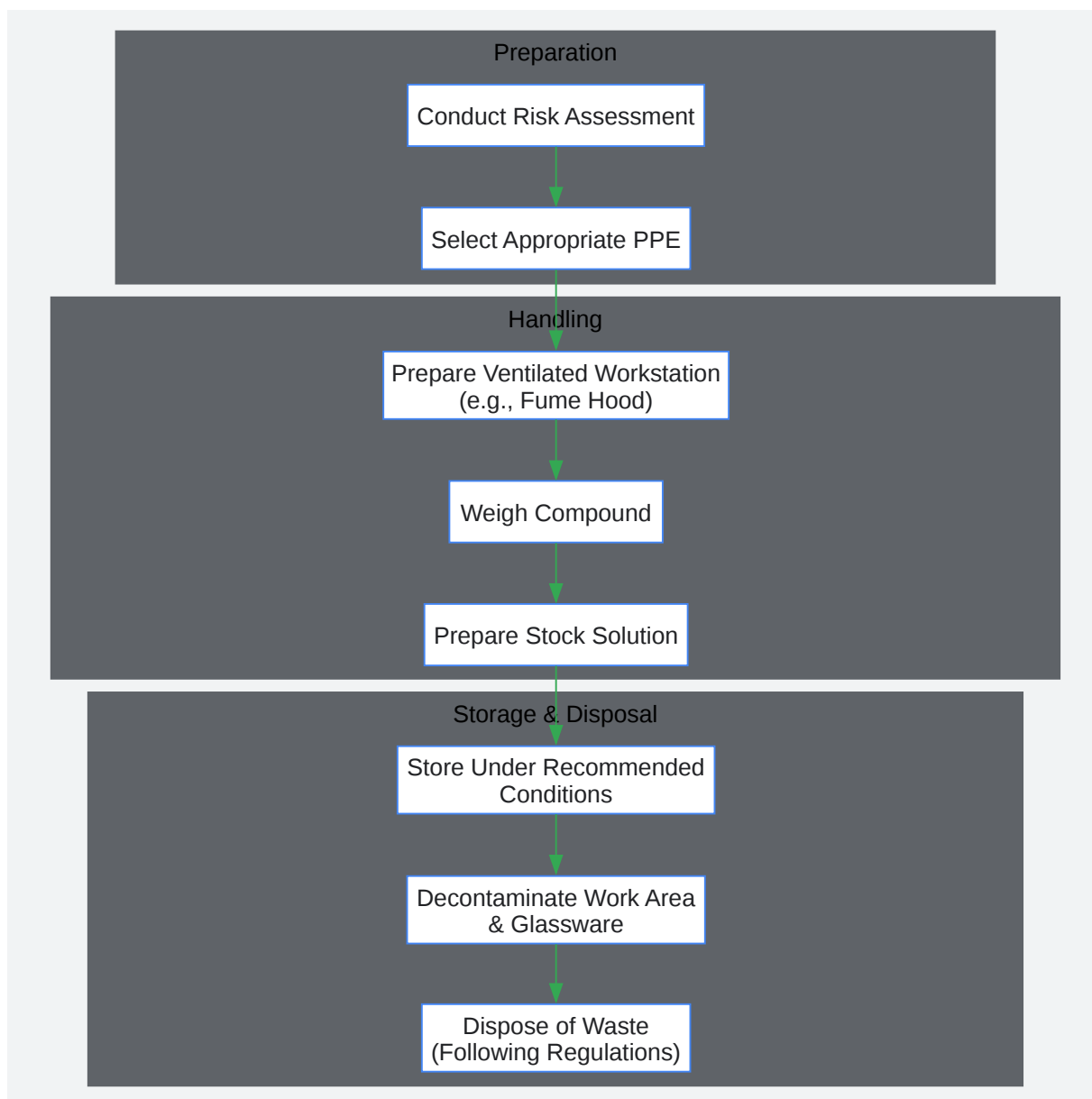
Exposure Route	Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.	[5]
Skin Contact	Immediately wash the affected area with plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.	[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.	[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison center or physician immediately.	[5]

Accidental Release Measures: Ensure adequate ventilation and wear appropriate PPE. Sweep up the spilled solid material, avoiding dust formation, and place it in a suitable container for disposal[3][9]. Do not allow the substance to enter sewers or waterways[1].

Visualized Workflows and Pathways

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of chemical compounds like **Irbesartan-d4** in a research environment.

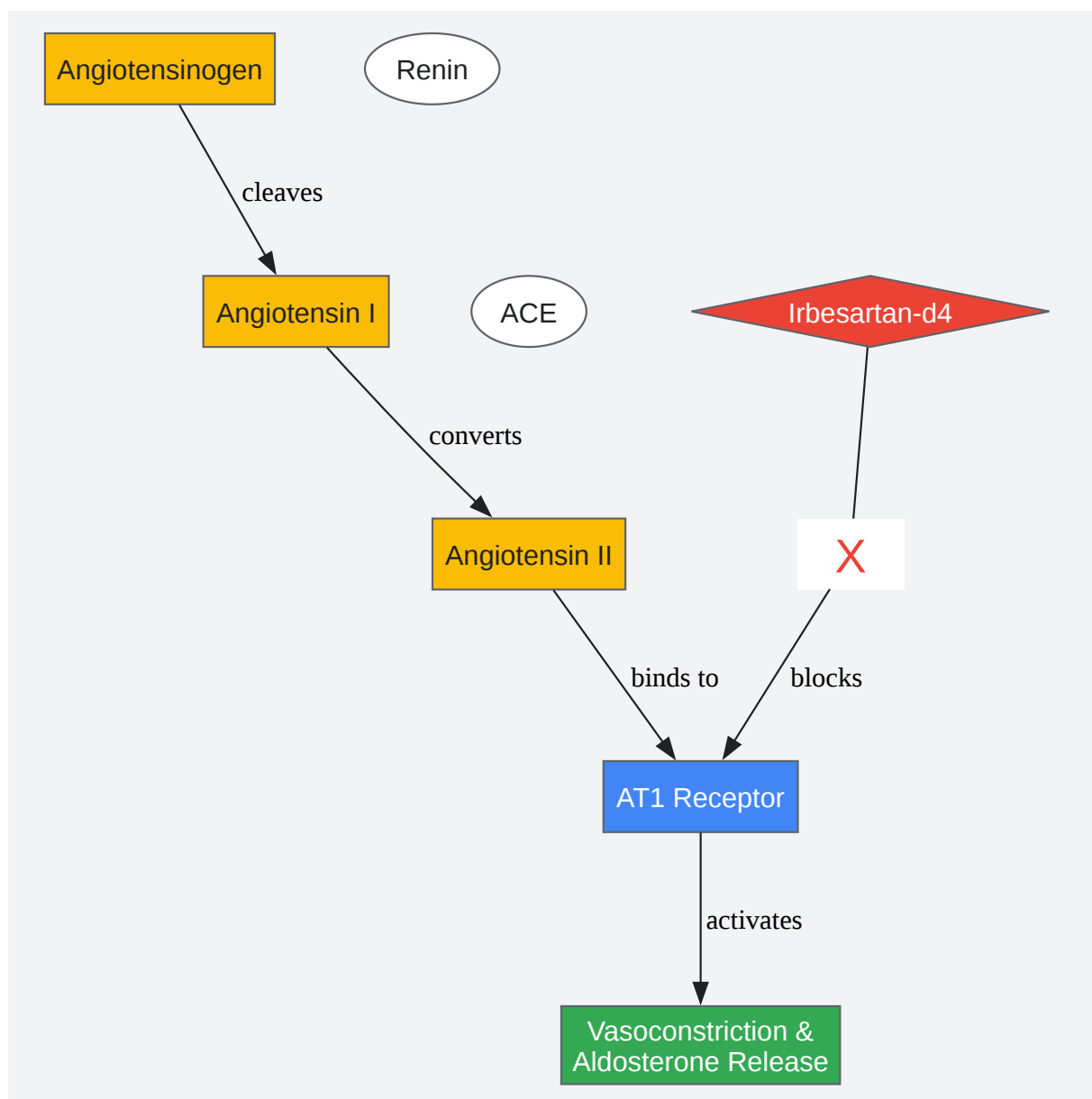


[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Irbesartan-d4**.

Mechanism of Action: Signaling Pathway

Irbesartan functions by selectively blocking the angiotensin II type 1 (AT1) receptor, which is a key component of the Renin-Angiotensin System (RAS). This action prevents the vasoconstrictive effects of angiotensin II.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Irbesartan-d4 | CAS 1216883-23-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 4. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. [winthropus.com](https://www.winthropus.com) [[winthropus.com](https://www.winthropus.com)]
- 6. [pharmacopoeia.tso.co.uk](https://www.pharmacopoeia.tso.co.uk) [[pharmacopoeia.tso.co.uk](https://www.pharmacopoeia.tso.co.uk)]
- 7. Irbesartan (Avapro) | Davis's Drug Guide [[nursing.unboundmedicine.com](https://www.nursing.unboundmedicine.com)]
- 8. Irbesartan | Side Effects, Dosage, Uses, and More [[healthline.com](https://www.healthline.com)]
- 9. resources.rndsystems.com [resources.rndsystems.com]
- 10. [lobachemie.com](https://www.lobachemie.com) [[lobachemie.com](https://www.lobachemie.com)]
- 11. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [safety and handling guidelines for Irbesartan-d4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b602480#safety-and-handling-guidelines-for-irbesartan-d4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com